

Dicyclohexylamine benzoate molecular formula and weight

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Compound of Interest

Compound Name: *Dicyclohexylamine benzoate*

Cat. No.: *B3049870*

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Dicyclohexylamine Benzoate: A Technical Overview

Dicyclohexylamine benzoate is a chemical compound utilized in various industrial applications, notably as a corrosion inhibitor. This document provides a concise summary of its fundamental molecular properties for researchers, scientists, and professionals in drug development.

Molecular Properties

The essential molecular data for **dicyclohexylamine benzoate** is presented below. This information is critical for stoichiometric calculations, analytical characterization, and formulation development.

| Property | Value | Citations |
|----------------------------|---|--------------|
| Molecular Formula | C ₁₉ H ₂₉ NO ₂ | [1][2][3][4] |
| Molecular Weight | 303.4 g/mol | [1][2] |
| Alternate Molecular Weight | 303.44 g/mol | [3][5] |

As the requested information pertains to fundamental chemical properties, there are no signaling pathways, experimental workflows, or complex logical relationships to depict.

Therefore, a Graphviz diagram is not applicable in this context.

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References

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